

Essential Safety and Logistics for Handling Elacestrant-d4-1

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Compound of Interest

Compound Name: Elacestrant-d4-1

Cat. No.: B12366413

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Elacestrant-d4-1**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Compound Information and Hazard Identification

Elacestrant-d4-1 is a deuterated form of Elacestrant, a selective estrogen receptor degrader (SERD). While specific safety data for the deuterated form is limited, the handling precautions should be based on the available data for Elacestrant.

Hazard Summary:

Hazard Statement	Description	Precautionary Statement
H302	Harmful if swallowed.	P264: Wash skin thoroughly after handling.
P270: Do not eat, drink or smoke when using this product.		
P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.		
P330: Rinse mouth.		
H410	Very toxic to aquatic life with long lasting effects.	P273: Avoid release to the environment.
P391: Collect spillage.		
P501: Dispose of contents/ container to an approved waste disposal plant.		

Data sourced from the Safety Data Sheet for Elacestrant.[\[1\]](#)

Personal Protective Equipment (PPE)

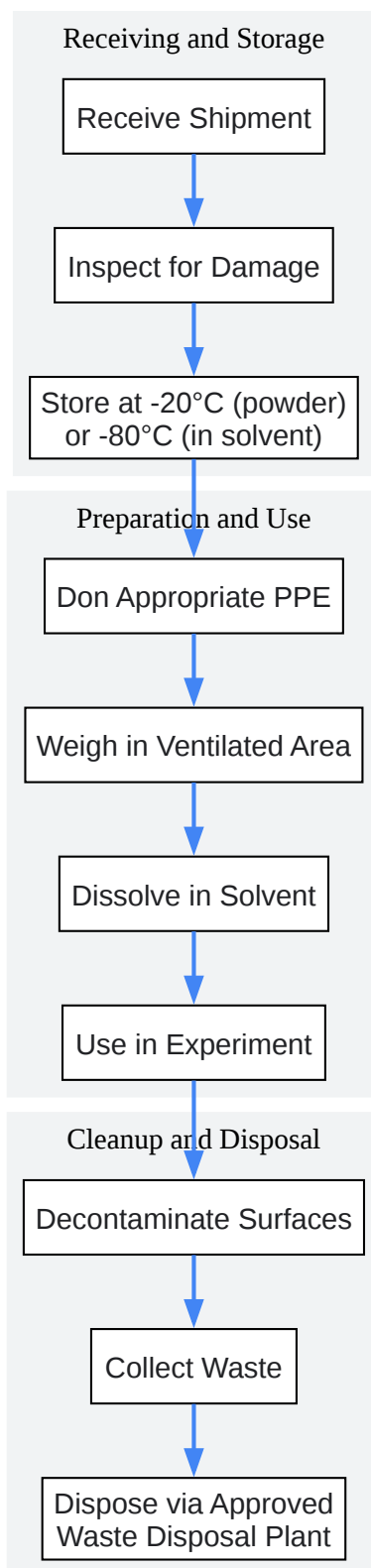
The following PPE is mandatory when handling **Elacestrant-d4-1** to minimize exposure risk.

Equipment	Specification	Purpose
Eye Protection	Safety goggles with side-shields.	Protects eyes from splashes and dust.
Hand Protection	Protective gloves (e.g., nitrile).	Prevents skin contact.
Body Protection	Impervious clothing (e.g., lab coat).	Protects skin and personal clothing from contamination.
Respiratory Protection	Suitable respirator.	Required when handling the powder form to avoid inhalation.

Information based on recommended exposure controls.[\[1\]](#)

Step-by-Step Handling and Operational Plan

This section provides a procedural workflow for the safe handling of **Elacestrant-d4-1** from receipt to disposal.



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Caption: Workflow for handling **Elacestrant-d4-1**.

Experimental Protocol for Safe Handling:

- Receiving and Storage:
 - Upon receipt, visually inspect the container for any signs of damage or leakage.
 - Store the compound in a tightly sealed container in a cool, well-ventilated area.[\[1\]](#)
 - For long-term stability, store **Elacestrant-d4-1** powder at -20°C and solutions at -80°C.[\[1\]](#)
- Preparation of Stock Solutions:
 - Always handle the powdered form in an area with appropriate exhaust ventilation to avoid dust formation.[\[1\]](#)
 - Wear all mandatory PPE, including a respirator.
 - Weigh the required amount of **Elacestrant-d4-1**.
 - Prepare stock solutions by dissolving the compound in a suitable solvent such as DMSO.
- Use in Experiments:
 - Conduct all experimental work within a fume hood or other ventilated enclosure.
 - Avoid direct contact with skin and eyes.
 - Do not eat, drink, or smoke in the laboratory area where the compound is being handled.[\[1\]](#)

Emergency Procedures

In the event of an accidental exposure, follow these first aid measures immediately.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids with fingers. Remove contact lenses if present and easy to do. Seek prompt medical attention.[1][2]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.[1][2]
Inhalation	Relocate to fresh air immediately. If breathing is difficult, provide respiratory support. Seek medical attention.[1][2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[1][2]

Spill and Disposal Plan

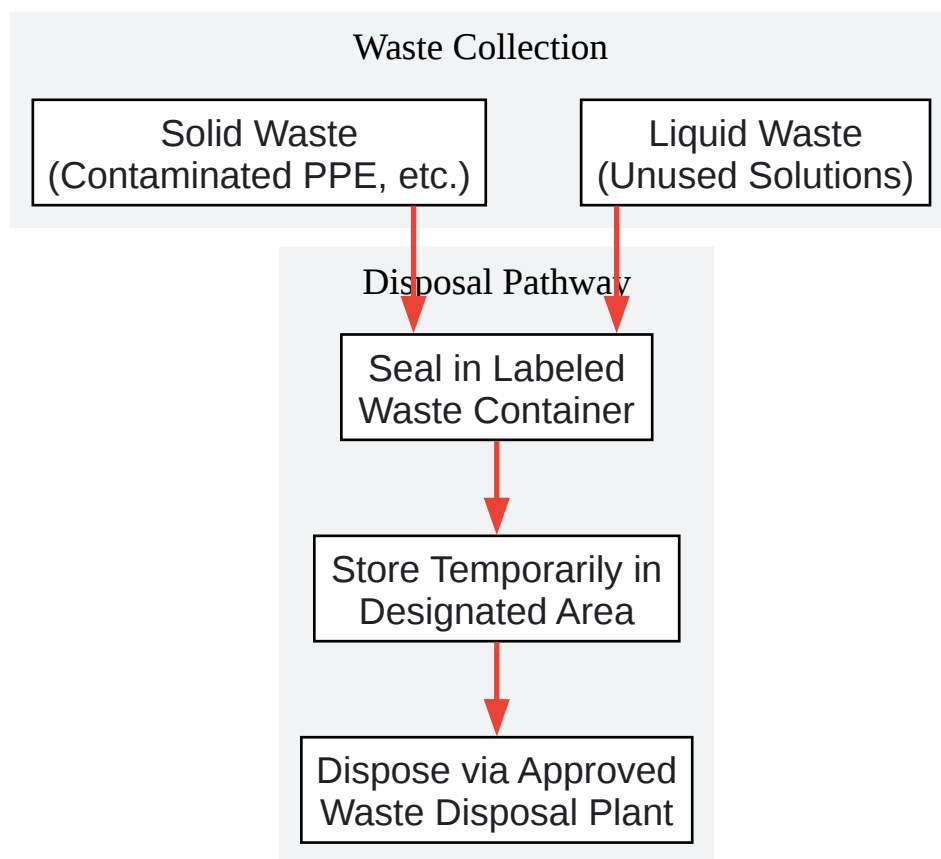
Proper containment and disposal are crucial to prevent environmental contamination.

Accidental Release Measures:

- Personal Precautions:
 - Use full personal protective equipment.[1]
 - Avoid breathing vapors, mist, dust, or gas.[1]
 - Ensure adequate ventilation.[1]
- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.
 - Keep the product away from drains, water courses, or the soil.[1]

- Containment and Cleaning Up:
 - For liquid spills, absorb with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).
 - For solid spills, carefully sweep or scoop up the material, avoiding dust generation.
 - Decontaminate surfaces and equipment by scrubbing with alcohol.^[1]
 - Collect all contaminated materials in a sealed container for disposal.

Disposal Plan:



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Caption: Disposal plan for **Elacestrant-d4-1** waste.

All waste materials, including empty containers, contaminated PPE, and unused solutions, must be disposed of as hazardous waste. Follow all local, state, and federal regulations for chemical waste disposal. The contents and container must be disposed of at an approved waste disposal plant.[1]

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References

- 1. Elacestrant|722533-56-4|MSDS [dcchemicals.com]
- 2. abmole.com [abmole.com]
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